

Prosulfocarb: Application Notes and Protocols for Pre-Emergent Weed Control Research

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Compound of Interest

Compound Name: *Prosulfocarb*

Cat. No.: *B1679731*

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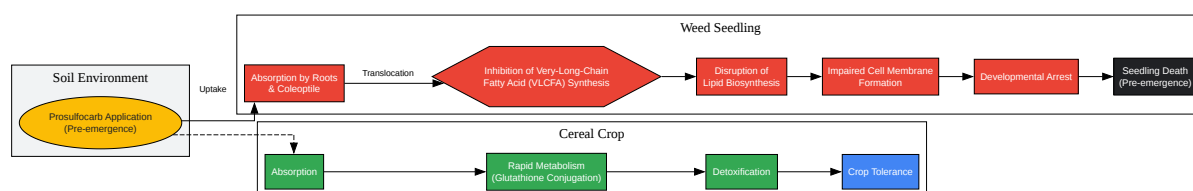
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **Prosulfocarb**, a selective thiocarbamate herbicide, for pre-emergent and early post-emergent control of annual grassy weeds and some broadleaf weeds. The following sections detail its mechanism of action, experimental protocols for efficacy testing, and quantitative data from recent research, offering a critical resource for study design and implementation in agricultural and weed science research.

Mechanism of Action

Prosulfocarb is classified under the HRAC Group N (formerly K3) and functions as a lipid synthesis inhibitor.[1] Its primary mode of action involves the inhibition of very-long-chain fatty acid (VLCFA) formation by blocking acetyl-CoA carboxylase.[2] This disruption of lipid biosynthesis is critical in the early stages of weed development.

The herbicide is primarily absorbed by the roots and coleoptiles of germinating weed seedlings.[2][3][4] This uptake leads to a developmental arrest, preventing the formation of proper cell membranes and ultimately causing seedling death before they can emerge from the soil. Crop selectivity is achieved through metabolic differentiation; cereals can metabolize **prosulfocarb** into inactive compounds more rapidly than susceptible weed species, a process involving glutathione conjugation.



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Caption: Prosulfocarb's mode of action in weeds versus tolerant crops.

Experimental Protocols

Bio-efficacy Field Trial Protocol

This protocol is synthesized from methodologies described in field studies evaluating the efficacy of **prosulfocarb** on weed control in wheat.

Objective: To assess the bio-efficacy of different application rates of **prosulfocarb** for pre-emergent weed control and its effect on crop growth and yield.

Experimental Design:

- Design: Randomized Complete Block Design (RCBD).
- Replications: 3 to 4.
- Plot Size: Dependent on available land and equipment, but should be uniform.

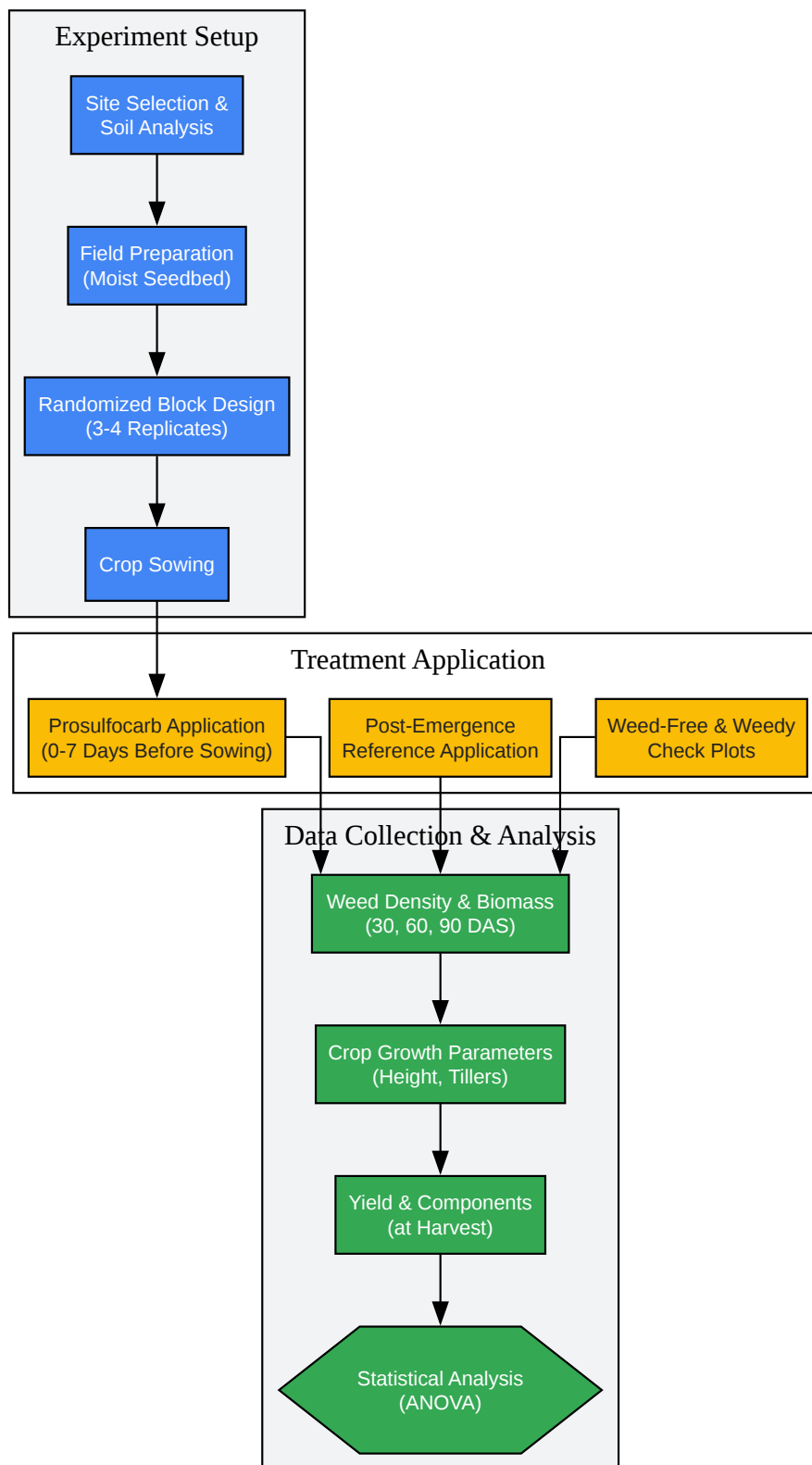
Materials and Methods:

- Site Selection and Preparation: Select a field with a known history of target weed infestation (e.g., *Phalaris minor*, *Lolium rigidum*). The soil should be loamy sand with a neutral pH.

Prepare a moist, smooth seedbed free of clods and emerged weeds.

- Treatments:
 - **Prosulfocarb** 80 EC applied pre-emergence at varying rates (e.g., 1600 ml/ha, 2000 ml/ha, 3000 ml/ha).
 - Standard post-emergence herbicide checks (e.g., Sulfosulfuron + Metsulfuron).
 - Weed-free control (manual weeding).
 - Weedy check (no weed control).
- Application:
 - Apply **prosulfocarb** as a pre-emergence spray 0-7 days before sowing.
 - Use a calibrated sprayer with a medium droplet size (250–350 µm) and a water volume of 200–300 L/ha.
 - Ensure application to a moist seedbed. The treatment requires approximately 10 mm of rainfall or irrigation within 10 days to activate the herbicide.
- Data Collection:
 - Weed Density and Biomass: At 30, 60, and 90 days after sowing, use a quadrat to count the number of weeds per square meter and collect the above-ground parts for dry weight measurement.
 - Crop Growth Parameters: Measure plant height, number of tillers per meter squared, and leaf area index at regular intervals (e.g., 30, 60, 90 days).
 - Crop Injury: Visually assess crop phytotoxicity at early growth stages.
 - Yield and Yield Components: At harvest, determine the number of spikes per square meter, and measure the grain and biological yield.

- Statistical Analysis: Analyze the collected data using Analysis of Variance (ANOVA) appropriate for an RCBD.



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Caption: Workflow for a **prosulfocarb** bio-efficacy field trial.

Dose-Response Pot Experiment Protocol

This protocol is adapted from a study on the performance of **prosulfocarb** against *Vulpia myuros*.

Objective: To determine the dose-response of a specific weed species to **prosulfocarb** at different growth stages.

Materials and Methods:

- Plant Material and Growth Conditions:
 - Sow seeds of the target weed species in pots filled with a standard potting mix.
 - Place pots in a greenhouse or on outdoor tables.
 - Thin seedlings to a uniform number per pot after emergence (pots for pre-emergence treatment are not thinned).
- Herbicide Application:
 - Treat plants with a range of **prosulfocarb** doses (e.g., 0, 25, 50, 100, 200, 400, 800, 1000, 2000, and 4000 g/ha).
 - Apply pre-emergence treatments one day after sowing.
 - For post-emergence treatments, sow pots at different dates to ensure different growth stages can be sprayed simultaneously.
 - Use a laboratory spray cabinet equipped with a boom and flat-fan nozzles for uniform application.
- Data Collection and Analysis:

- After a set period (e.g., 21 days), harvest the above-ground biomass and determine the dry weight.
- Analyze the data using dose-response models to estimate the effective dose required to cause a 50% reduction in biomass (ED50).

Quantitative Data Summary

The following tables summarize quantitative data from various research studies on **prosulfocarb**.

Application Rates and Target Weeds

Crop	Target Weeds	Application Rate (L/ha of 800 g/L EC)	Application Timing & Method
Wheat/Barley	Annual ryegrass (<i>Lolium rigidum</i>), Wild oats	2.0 - 2.5	Pre-emergence spray (Incorporated-By- Sowing), applied to a moist seedbed 0-7 days before sowing.
Wheat	Ryegrass and broadleaf weeds (ALS-resistant biotypes)	2.5 L Prosulfocarb + 1.5 L Trifluralin (480 g/L EC)	Tank mix, pre- emergence.
Potatoes	Blackgrass, Chickweed	3.0 - 4.0	Pre-plant incorporated into the top 5 cm of soil.
Wheat/Barley	Annual Ryegrass (<i>Lolium rigidum</i>)	2.5	Pre-emergent (IBS) or Post-sowing pre- emergence (PSPE).
Wheat/Barley	Suppression of Annual Ryegrass (1-3 leaf stage)	2.5	Early post-emergence (EPE).

Efficacy of Prosulfocarb on Weed Biomass Reduction

This study evaluated the efficacy of **prosulfocarb** applied pre-emergence before irrigation in wheat.

Weed Species	Application Rate (L/ha)	Biomass Reduction (%)
Melilotus officinalis	5	100
Anagallis arvensis	5	100
Malva parviflora	5	100
Rumex crispus	5	100
Lolium perenne	5	97
Total Weeds	5	94

Impact of Prosulfocarb Application Rate on Wheat Growth Parameters

Data from a field experiment conducted during the 2023-24 rabi season.

Treatment (Prosulfocarb 80 EC, Pre-emergence)	Plant Height (cm) at 60 days	Number of Tillers/m ²
1600 ml/ha	Not significantly different from 2000 ml/ha	Significantly more than weedy check
2000 ml/ha	Slightly higher than other prosulfocarb rates	Significantly more than weedy check
3000 ml/ha	Slightly lower than 2000 ml/ha	Highest among prosulfocarb treatments

Prosulfocarb Efficacy on Vulpia myuros at Different Growth Stages

This study highlights the importance of application timing for effective control.

Growth Stage at Application	Efficacy
Pre-emergence (BBCH 00)	Highest level of control
Later growth stages	Substantially declined control

Concluding Remarks

Prosulfocarb is an effective pre-emergent herbicide for the control of annual grasses and some broadleaf weeds, particularly in cereal crops. Its efficacy is highly dependent on proper application timing, soil moisture, and application rate. The provided protocols offer a standardized framework for conducting research to further evaluate and optimize the use of **prosulfocarb** in various agricultural systems. The quantitative data underscores its potential in integrated weed management strategies, especially for controlling herbicide-resistant weed biotypes when used in tank mixes. Future research should continue to explore tank-mix partnerships and the long-term impact on weed population dynamics.

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